

A Technical Guide to Tau Peptide (307-321): Commercial Availability and Experimental Applications

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Compound of Interest

Compound Name: *Tau Peptide (307-321)*

Cat. No.: *B12406533*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial sources and availability of **Tau Peptide (307-321)**, a critical reagent in the study of tauopathies such as Alzheimer's disease. Furthermore, this guide details a key experimental protocol for investigating the aggregation properties of this peptide, a central pathological event in neurodegenerative diseases.

Commercial Sources and Availability of Tau Peptide (307-321)

The **Tau Peptide (307-321)**, with the sequence H-Gln-Ile-Val-Tyr-Lys-Pro-Val-Asp-Leu-Ser-Lys-Val-Thr-Ser-Lys-OH, is readily available from a variety of commercial suppliers. The purity of the synthetic peptide is a critical factor for experimental reproducibility, with most vendors offering purities of >95% as determined by HPLC. The peptide is typically supplied as a lyophilized white powder and should be stored at -20°C in a cool, dry, and dark place. Below is a summary of offerings from several prominent suppliers. Pricing is subject to change and may not include shipping and handling fees. It is recommended to contact the suppliers directly for the most current pricing and bulk order inquiries.

Supplier	Purity	Available Quantities	Price (USD/EUR/CHF)	Modifications Offered
Bachem	>97%	0.5 mg, 1 mg	193.00€ - 314.00€; 158.40 CHF - 262.20 CHF	Custom synthesis available upon request.
MedChemExpress	>98%	50 mg, 100 mg, 250 mg	Quote required	Custom peptide synthesis services offered.
Creative Peptides	>98%	1 g, 10 g	Quote required	Offers a wide range of modifications including acetylation, phosphorylation, and labeling.
HongTide Biotechnology	>95% (crude to >98% available)	Custom quantities	Quote required	Custom synthesis with various modifications available.
rPeptide	>90% (for full-length proteins)	50 µg and larger	~\$225 - \$1875 (for various Tau fragments)	Offers various Tau protein isoforms and mutants.
Anaspec	Not specified for this fragment	Custom synthesis	Quote required	Specializes in synthesis of modified peptides including fluorescently labeled and

phosphorylated
peptides.

GenScript

Not specified for
this fragment

Custom
synthesis

Quote required

Comprehensive
custom peptide
synthesis
services with a
wide array of
modifications.

Pharmaffiliates

Not specified

Custom
quantities

Quote required

Provides
reference
standards.

Experimental Protocol: Thioflavin T (ThT) Aggregation Assay for Tau Peptide (307-321)

The Thioflavin T (ThT) fluorescence assay is a widely used method to monitor the in vitro aggregation of amyloidogenic peptides and proteins, including Tau fragments. ThT dye exhibits enhanced fluorescence upon binding to the β -sheet structures that are characteristic of amyloid fibrils. This protocol provides a detailed methodology for performing a ThT aggregation assay with **Tau Peptide (307-321)**.

Materials:

- **Tau Peptide (307-321)**
- Thioflavin T (ThT)
- Heparin (as an aggregation inducer)
- Phosphate-buffered saline (PBS), pH 7.4
- Sterile, nuclease-free water
- 96-well black, clear-bottom microplates (non-binding surface recommended)

- Plate reader with fluorescence detection capabilities (Excitation: ~440-450 nm, Emission: ~480-490 nm)
- Shaking incubator

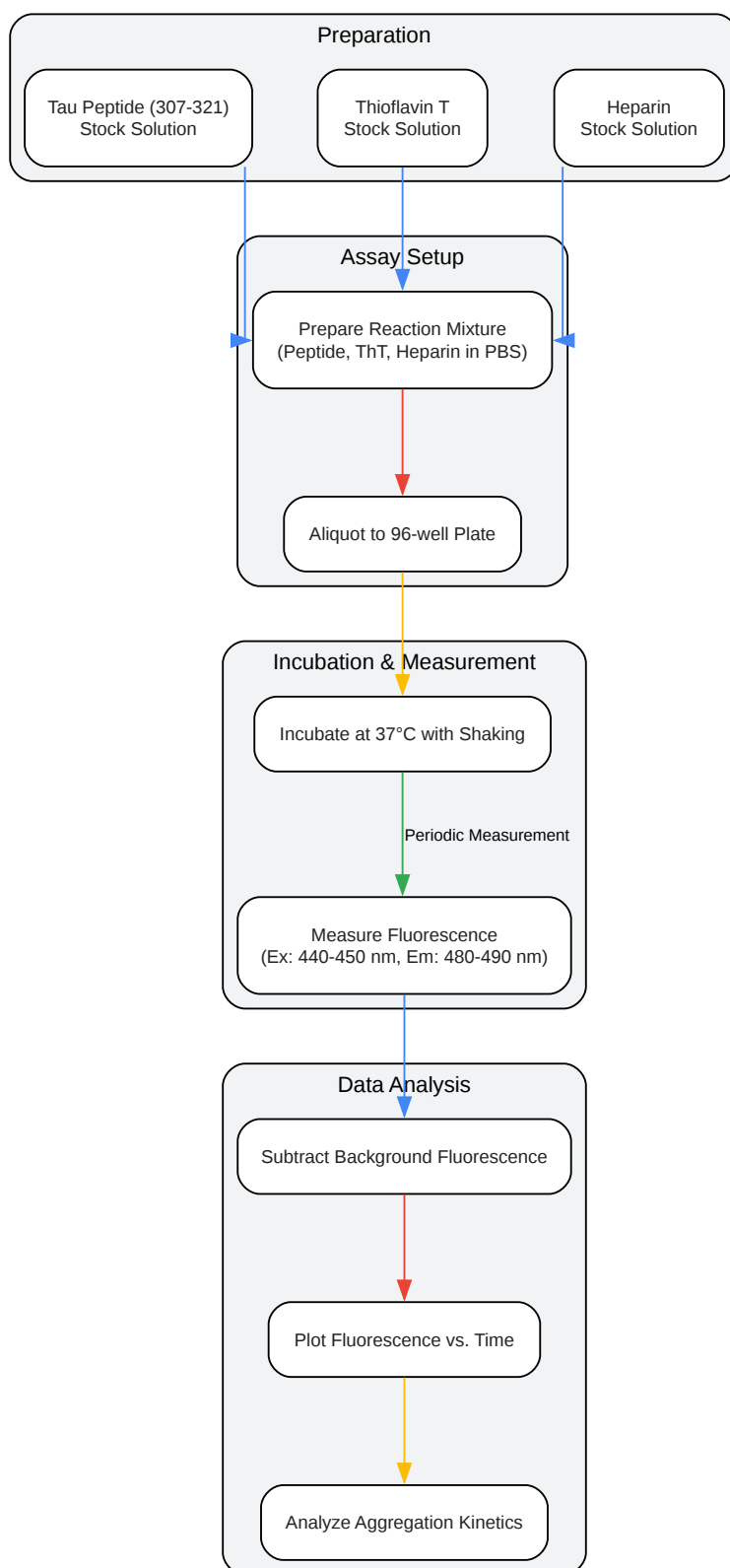
Procedure:

- Preparation of Stock Solutions:
 - **Tau Peptide (307-321)** Stock Solution: Dissolve the lyophilized peptide in sterile, nuclease-free water to a final concentration of 1 mM. Aliquot and store at -80°C to avoid repeated freeze-thaw cycles.
 - Thioflavin T (ThT) Stock Solution: Prepare a 1 mM stock solution of ThT in sterile, nuclease-free water. Filter the solution through a 0.22 µm syringe filter to remove any aggregates. Store protected from light at 4°C for short-term use or -20°C for long-term storage.
 - Heparin Stock Solution: Prepare a 1 mg/mL (or appropriate molar concentration) stock solution of heparin in sterile, nuclease-free water. Aliquot and store at -20°C.
- Aggregation Reaction Setup:
 - All reactions should be set up in a 96-well black, clear-bottom microplate. It is recommended to perform each condition in triplicate.
 - Prepare a reaction mixture containing the following components in PBS (pH 7.4) to the desired final concentrations. A typical reaction volume is 100-200 µL per well.
 - **Tau Peptide (307-321)**: Final concentration typically ranges from 10-50 µM.
 - Heparin: Final concentration typically ranges from 1-10 µM (a common molar ratio of Tau to heparin is 4:1).
 - Thioflavin T: Final concentration is typically 10-25 µM.
 - Controls: Include wells with all components except the Tau peptide (blank) and wells with all components except heparin (negative control for induced aggregation).

- Incubation and Fluorescence Measurement:
 - Seal the microplate to prevent evaporation.
 - Incubate the plate in a plate reader with shaking capabilities at 37°C.
 - Set the plate reader to take fluorescence measurements at regular intervals (e.g., every 15-30 minutes) for a duration of several hours to days, depending on the expected aggregation kinetics.
 - Use an excitation wavelength of approximately 440-450 nm and an emission wavelength of approximately 480-490 nm.
- Data Analysis:
 - Subtract the background fluorescence (from the blank wells) from the fluorescence readings of the experimental wells at each time point.
 - Plot the average background-corrected fluorescence intensity against time for each condition.
 - The resulting curve will typically show a lag phase, followed by an exponential growth phase, and finally a plateau, representing the kinetics of Tau peptide aggregation.

Visualizing the Experimental Workflow

The following diagram illustrates the general workflow of the Thioflavin T aggregation assay for **Tau Peptide (307-321)**.



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Caption: Experimental workflow for the **Tau Peptide (307-321)** Thioflavin T aggregation assay.

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